

# Proper Disposal of Leucettinib-92: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Leucettinib-92*

Cat. No.: *B12382337*

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Ensuring the safe and environmentally responsible disposal of chemical reagents is a critical component of laboratory safety and operational excellence. This document provides essential guidance on the proper disposal procedures for **Leucettinib-92**, a potent inhibitor of DYRK/CLK kinases. The following procedures are designed for researchers, scientists, and drug development professionals to manage and dispose of this compound in a manner that prioritizes safety and regulatory compliance.

## Hazard Assessment and Safety Information

**Leucettinib-92** is a chemical compound used in laboratory research. While one safety data sheet (SDS) classifies it as not a hazardous substance, another indicates that it is harmful if swallowed and very toxic to aquatic life with long-lasting effects<sup>[1][2]</sup>. Due to this conflicting information, it is imperative to handle **Leucettinib-92** with caution and to assume it is hazardous.

### Key Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and a lab coat<sup>[2]</sup>.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols<sup>[1][2]</sup>.

- Prevent contact with skin and eyes[1][2]. In case of contact, flush the affected area with copious amounts of water and seek medical attention[1][2].
- Do not eat, drink, or smoke in areas where **Leucettinib-92** is handled or stored[2].
- Ensure a safety shower and eyewash station are readily accessible[1][2].

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Leucettinib-92** is provided in the table below. This information is essential for safe handling and for understanding its potential environmental impact.

Property	Value	References
Chemical Formula	C <sub>21</sub> H <sub>22</sub> N <sub>4</sub> OS	[1][3][4][5]
Molecular Weight	378.49 g/mol	[1][2][3][5]
Appearance	Pale yellow to off-white powder	[6]
Solubility	Soluble in DMSO (10mM) and ethanol.	[6]
Storage	Store powder at -20°C. Store solutions at -20°C or -80°C, protected from light.	[6][7]

## Step-by-Step Disposal Procedure

The recommended disposal method for **Leucettinib-92**, both in its pure form and in solution, is through an approved hazardous waste disposal facility. Adherence to local, state, and federal regulations is mandatory.

Procedure for Unused or Waste **Leucettinib-92**:

- Segregation: Keep **Leucettinib-92** waste separate from other chemical waste streams unless otherwise instructed by your institution's environmental health and safety (EHS) office.

- **Labeling:** Clearly label the waste container with the full chemical name ("**Leucettinib-92**"), the quantity of waste, and the appropriate hazard warnings (e.g., "Harmful if Swallowed," "Toxic to Aquatic Life").
- **Containment:** Ensure the waste container is securely sealed and is not leaking.
- **Storage:** Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- **Disposal Request:** Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal. Do not attempt to dispose of **Leucettinib-92** down the drain or in regular trash[2].

#### Procedure for Contaminated Materials:

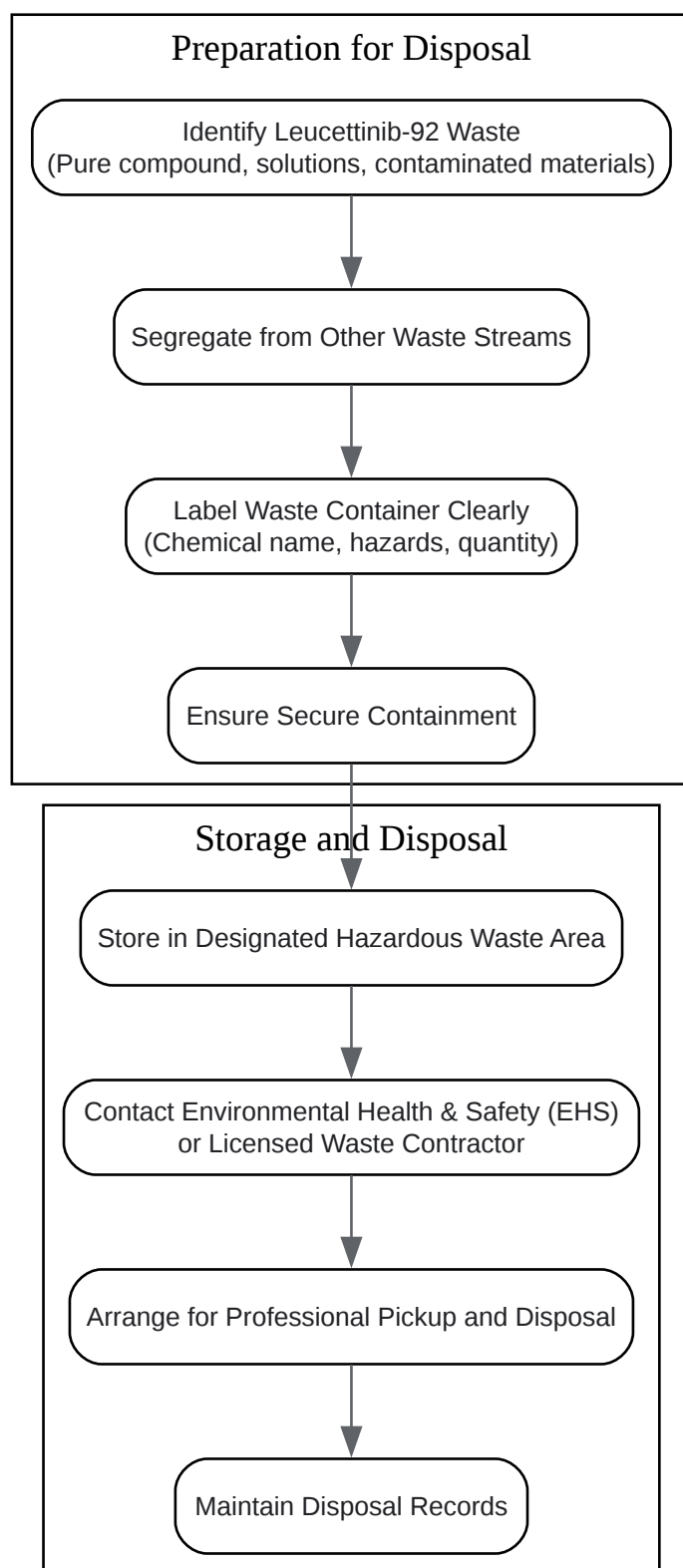
- **Decontamination:** For spills, absorb the material with an inert absorbent such as diatomite or universal binders[1][2]. Decontaminate surfaces by scrubbing with alcohol[1][2].
- **Collection:** Collect all contaminated materials, including absorbent pads, gloves, and other disposable labware, in a designated hazardous waste container.
- **Disposal:** Label and dispose of the container of contaminated materials as hazardous waste, following the same procedure as for the chemical itself.

## Experimental Protocols

No specific experimental protocols for the chemical neutralization or deactivation of **Leucettinib-92** for disposal are available in the provided search results. The standard and recommended procedure is collection and disposal via a licensed hazardous waste management company.

## Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of **Leucettinib-92**.



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Caption: Workflow for the proper disposal of **Leucettinib-92**.

Disclaimer: This information is intended for guidance purposes only and is based on the provided search results. Always consult your institution's specific safety and disposal protocols and the most current Safety Data Sheet (SDS) for **Leucettinib-92** before handling or disposing of this chemical.

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